

An In-depth Technical Guide to the Solubility of Allyl Formate

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Compound of Interest

Compound Name: **Allyl formate**
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **allyl formate** in water and various organic solvents. The information is curated for professionals in research and development who require precise data for experimental design, formulation, and safety protocols. This document presents quantitative data in a structured format, details established experimental methodologies for solubility determination, and includes a visualization of the experimental workflow.

Core Topic: Allyl Formate Solubility in Water and Organic Solvents

Allyl formate ($C_4H_6O_2$) is a colorless liquid with a pungent odor. As an ester of formic acid and allyl alcohol, its solubility is a critical parameter in various applications, including as a solvent and in chemical synthesis. Understanding its behavior in different solvent systems is essential for its effective and safe use.

Data Presentation: Solubility of Allyl Formate

The solubility of **allyl formate** is influenced by the polarity of the solvent and its capacity for hydrogen bonding. The following tables summarize the available quantitative and qualitative solubility data.

Table 1: Solubility of **Allyl Formate** in Water

Solvent	Temperature (°C)	Solubility (g/L)	Type of Data	Source(s)
Water	25	33.94	Estimated	[1]

Note: Qualitative descriptions of **allyl formate**'s water solubility vary, with some sources describing it as "soluble"[\[2\]](#) and others as "slightly soluble"[\[3\]](#). The provided quantitative value is an estimate and should be used with this consideration.

Table 2: Qualitative Solubility and Miscibility of **Allyl Formate** in Organic Solvents

Solvent	Qualitative Solubility / Miscibility	Rationale / Supporting Data
Alcohols (e.g., Ethanol, Methanol)	Soluble / Miscible	Allyl formate is reported to be "soluble in alcohol" [1] [3] . Structurally similar short-chain esters, such as methyl formate and ethyl formate, are miscible with ethanol and methanol [4] [5] .
Ether (e.g., Diethyl Ether)	Soluble / Miscible	Allyl alcohol is miscible with diethyl ether [6] . Short-chain esters like methyl formate are also soluble in diethyl ether [4] .
Acetone	Soluble / Miscible	Methyl formate, a similar ester, is miscible with acetone [4] .
Oils	Soluble	Stated to be "soluble in...oils" [3] .

Experimental Protocols

The determination of a substance's solubility is a fundamental experimental procedure. The following protocols are based on the internationally recognized OECD Guideline 105 for the Testing of Chemicals, specifically the "Flask Method," which is suitable for substances with

solubilities above 10^{-2} g/L.^{[7][8][9]} This method can be adapted for both aqueous and organic solvents.

Objective:

To determine the saturation mass concentration of **allyl formate** in a specific solvent at a controlled temperature.

Materials:

- **Allyl formate** (high purity)
- Solvent (e.g., distilled or deionized water, or high-purity organic solvent)
- Glass flasks with stoppers
- Constant temperature water bath or incubator
- Magnetic stirrer and stir bars or a mechanical shaker
- Analytical balance
- Centrifuge (optional)
- Syringes and filters (if necessary for phase separation)
- Appropriate analytical instrumentation for quantification (e.g., Gas Chromatography with a Flame Ionization Detector, GC-FID)

Methodology:

- Preliminary Test:
 - To estimate the approximate solubility, add a known volume of the solvent to a flask.
 - Incrementally add small, measured amounts of **allyl formate**, agitating after each addition, until a persistent second phase (undissolved **allyl formate**) is observed. This provides a rough estimate for the main experiment.

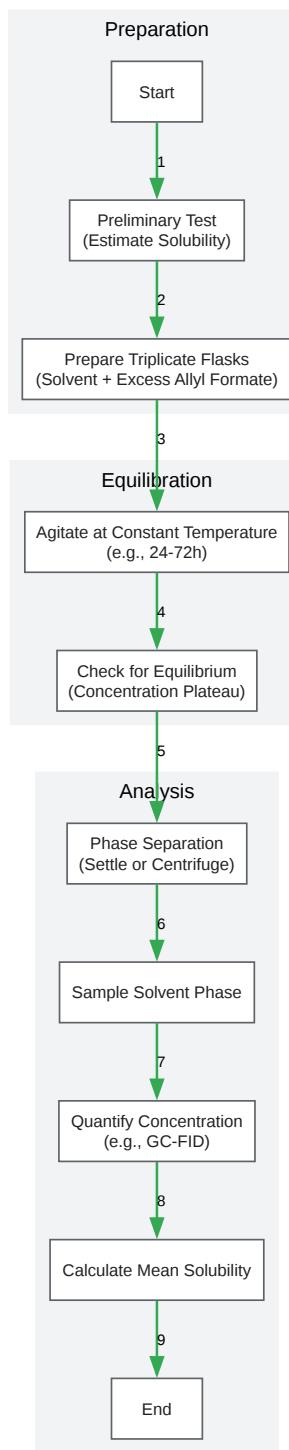
- Preparation of Saturated Solutions (Main Experiment):
 - Prepare at least three flasks.
 - To each flask, add a measured volume of the solvent.
 - Add an excess amount of **allyl formate** to each flask (e.g., 2-3 times the estimated solubility).
 - Stopper the flasks to prevent evaporation.
- Equilibration:
 - Place the flasks in a constant temperature bath or shaker set to the desired experimental temperature (e.g., 20 ± 0.5 °C).[8]
 - Agitate the mixtures for a sufficient duration to reach equilibrium. A common approach involves two stages:
 - A preliminary equilibration period (e.g., 24 hours).
 - A second equilibration period (e.g., another 24 hours) with intermittent vigorous shaking.
 - The time required for equilibration should be determined, for instance, by taking measurements at 24, 48, and 72 hours to ensure the concentration has plateaued.[10]
- Phase Separation:
 - After equilibration, allow the flasks to stand in the constant temperature bath to permit the separation of the two phases.
 - If necessary, centrifugation at the experimental temperature can be used to achieve a clear separation.[11]
 - Carefully sample the solvent phase for analysis, ensuring no part of the undissolved **allyl formate** phase is included.
- Analysis:

- Determine the concentration of **allyl formate** in the sampled solvent using a validated analytical method, such as GC-FID.
- Prepare a calibration curve using standards of known **allyl formate** concentrations in the same solvent.
- Calculate the mean solubility from the replicate flasks.

Mandatory Visualization

The following diagram illustrates the experimental workflow for determining the solubility of **allyl formate** using the flask method as described in the OECD 105 guideline.

Experimental Workflow for Solubility Determination (OECD 105 Flask Method)

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Caption: Workflow for determining **allyl formate** solubility via the flask method.

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